

2,4-Difluoroaniline melting point and boiling point

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Compound of Interest

Compound Name: 2,4-Difluoroaniline

Cat. No.: B146603

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An In-depth Technical Guide to the Physicochemical Properties of 2,4-Difluoroaniline

For researchers, scientists, and professionals in drug development, a precise understanding of the physical properties of chemical intermediates is fundamental. **2,4-Difluoroaniline**, a key building block in the synthesis of pharmaceuticals and agrochemicals, is no exception.^[1] This technical guide provides a detailed overview of its melting and boiling points, supported by experimental protocols and a logical workflow diagram.

Physicochemical Data of 2,4-Difluoroaniline

2,4-Difluoroaniline (CAS No. 367-25-9) is typically a colorless to light brown liquid at room temperature.^{[1][2]} Its key physical properties are summarized below.

Property	Value	Conditions	Source
Melting Point	-7.5 °C	(lit.)	[3] [4] [5] [6]
18.5 °F	[7]		
Boiling Point	170 °C	753 mmHg	[3] [5] [6]
169.5-170 °C	753 mmHg	[4]	
338 °F	753 mmHg	[7]	
Density	1.268 g/mL	25 °C	[3] [5]
Refractive Index	1.506	n20/D	[3] [5]

Experimental Protocols for Property Determination

Accurate determination of melting and boiling points is crucial for verifying the purity of **2,4-Difluoroaniline**. The following are standard laboratory methodologies.

Melting Point Determination via Capillary Method

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For compounds like **2,4-Difluoroaniline**, which is a liquid at room temperature, this determination requires sub-ambient temperature control.

Methodology:

- **Sample Preparation:** A small sample of **2,4-Difluoroaniline** is frozen. A small amount of the frozen, powdered solid is introduced into a capillary tube, which is sealed at one end.[\[8\]](#) The tube is tapped gently to pack the sample to a height of 1-2 mm.[\[9\]](#)
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.[\[9\]](#)
- **Cooling:** This assembly is placed in a cooling bath (e.g., an ethanol/dry ice bath) within a melting point apparatus. The bath is allowed to cool well below the expected melting point.

- Heating and Observation: The bath is then heated slowly and steadily, with constant stirring to ensure uniform temperature distribution.[9]
- Data Recording: Two temperatures are recorded: T1, the temperature at which the first drop of liquid appears, and T2, the temperature at which the entire sample becomes a clear liquid. The melting point range is reported as T1-T2. A narrow range (e.g., 0.5-1.0 °C) is indicative of a pure compound.[9]

Boiling Point Determination via Thiele Tube Method

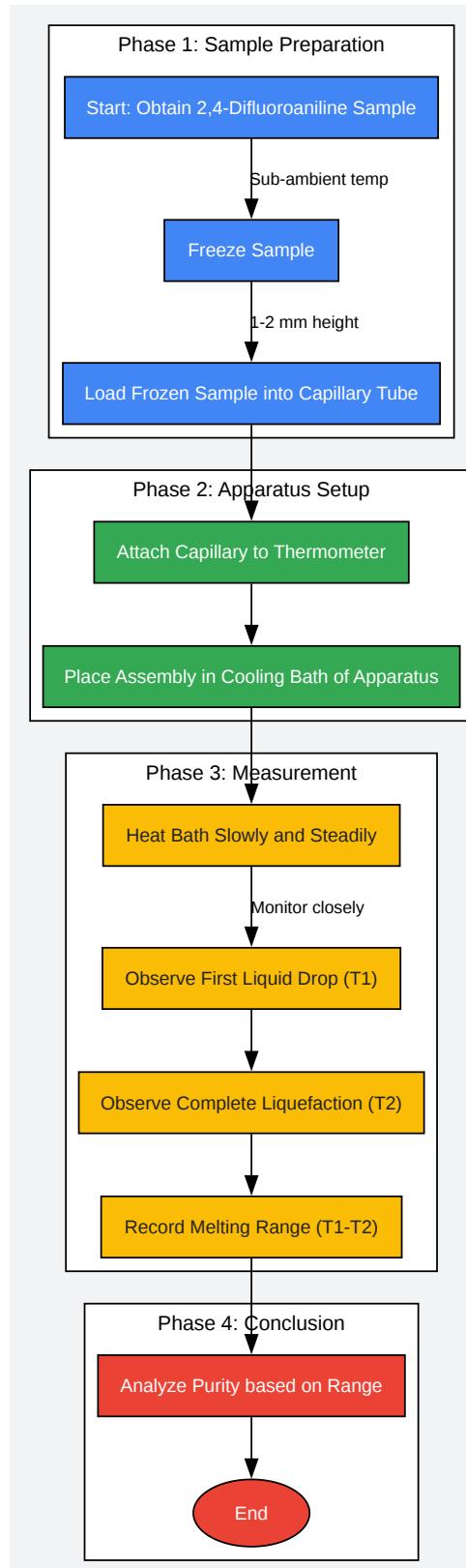
The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[10]

Methodology:

- Sample Preparation: Approximately 0.5 mL of **2,4-Difluoroaniline** is placed into a small test tube (e.g., a Durham tube).[11]
- Capillary Inversion: A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.[10]
- Apparatus Setup: The test tube is attached to a thermometer, and the assembly is secured in a Thiele tube containing a high-boiling point liquid like mineral oil. The setup should ensure the sample is evenly heated.[10][11]
- Heating: The side arm of the Thiele tube is gently and continuously heated.[11] As the temperature rises, the air trapped in the capillary tube will expand and exit as bubbles.
- Observation: Heating continues until a continuous and rapid stream of bubbles emerges from the tip of the inverted capillary tube.[10][11] At this point, the heat source is removed.
- Data Recording: The liquid begins to cool. The boiling point is the temperature at which the bubble stream stops and the liquid is drawn back into the capillary tube.[10] The atmospheric pressure should also be recorded.

Visualized Experimental Workflow

To clarify the logical progression of determining the melting point, the following workflow diagram is provided.



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Caption: Workflow for Melting Point Determination.

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